

# Technical Guide: Molecular Weight of 1,2-Diphenylethane-D14

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## Compound of Interest

Compound Name: 1,2-Diphenylethane-D14

Cat. No.: B1357025

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This document provides a detailed breakdown of the molecular weight determination for the deuterated compound **1,2-Diphenylethane-D14**.

## Chemical Structure and Formula

1,2-Diphenylethane consists of two phenyl groups joined by an ethane bridge. Its standard chemical formula is  $C_{14}H_{14}$ . The "-D14" designation indicates that all 14 hydrogen (H) atoms have been replaced by their stable isotope, deuterium (D).

Therefore, the molecular formula for **1,2-Diphenylethane-D14** is  $C_{14}D_{14}$ <sup>[1][2]</sup>.

## Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation relies on the atomic masses of the constituent elements: Carbon-12 ( $^{12}C$ ) and Deuterium ( $^2H$  or D).

- Atomic Weight of Carbon (C): By definition, the atomic mass of Carbon-12 is exactly 12 daltons (Da) or atomic mass units (amu)<sup>[3][4][5][6][7]</sup>.
- Atomic Weight of Deuterium (D): Deuterium, an isotope of hydrogen, contains one proton and one neutron. Its atomic weight is approximately 2.014 Da<sup>[8][9][10]</sup>.

The molecular weight is calculated as follows:

(Number of Carbon atoms × Atomic Weight of Carbon) + (Number of Deuterium atoms × Atomic Weight of Deuterium)  $(14 \times 12.011) + (14 \times 2.014) = 196.35 \text{ g/mol}$

Commercial suppliers of **1,2-Diphenylethane-D14** confirm this molecular weight[1][2][11].

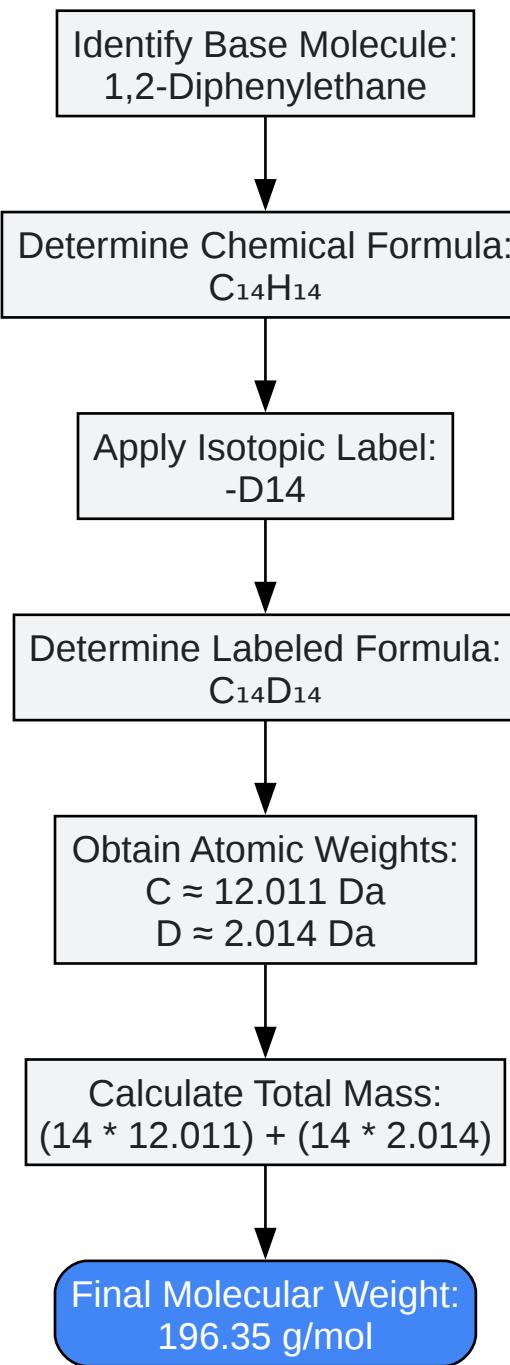
## Data Summary

The quantitative data used for the molecular weight calculation is summarized in the table below for clarity and easy reference.

Component	Symbol	Count	Atomic Weight (Da)	Total Weight (Da)
Carbon	C	14	12.011	168.154
Deuterium	D	14	2.014	28.196
Total	<chem>C14D14</chem>	196.35		

## Logical Workflow for Calculation

The process for determining the molecular weight is straightforward and follows a clear logical path from identifying the chemical formula to the final summation of atomic weights.



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Caption: Workflow for Molecular Weight Calculation.

Note: As this guide pertains to a theoretical calculation of molecular weight, experimental protocols for synthesis or analysis are not included. The provided workflow illustrates the logical steps of the calculation itself.

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